

A Technical Guide to the Spectral Data of 2-Methyloctanoic Acid

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Compound of Interest

Compound Name: 2-Methyloctanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **2-methyloctanoic acid**. The information is presented in a structured format to facilitate its use in research, development, and quality control applications.

Spectral Data Summary

The following tables summarize the key spectral data for **2-methyloctanoic acid**, a branched-chain fatty acid with the chemical formula C₉H₁₈O₂.^{[1][2][3][4]} This compound is also known as 2-methylcaprylic acid.^{[2][5]}

Table 1: ¹H NMR Spectral Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
5.14	br s	2H	-OH
2.53	dd	2H	-CH ₂ -
1.20-1.65	m	4H	-CH ₂ - x2
1.27	s	3H	-CH ₃
0.93	t	3H	-CH ₃

Data sourced from a study on volatile organic compounds.[\[6\]](#)

Table 2: ^{13}C NMR Spectral Data

Chemical Shift (δ) ppm	Assignment
176.38	C=O
71.85	-CH-
44.56	-CH ₂ -
44.13	-CH ₂ -
26.33	-CH ₂ -
17.17	-CH ₃
14.42	-CH ₃

Data sourced from a study on volatile organic compounds.[\[6\]](#)

Table 3: Mass Spectrometry Data

m/z	Relative Intensity (%)	Assignment
131	100	[M-C ₂ H ₅] ⁺
113	-	[M-C ₂ H ₅ -H ₂ O] ⁺

Data acquired via Electron Ionization (EI, 70 eV).[\[6\]](#) The NIST WebBook also indicates the availability of mass spectrum data for **2-methyloctanoic acid**.[\[5\]](#)

Experimental Protocols

Detailed experimental protocols for the acquisition of the cited data were not available. However, the following represents a standard methodology for obtaining NMR and mass spectrometry data for a compound like **2-methyloctanoic acid**.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

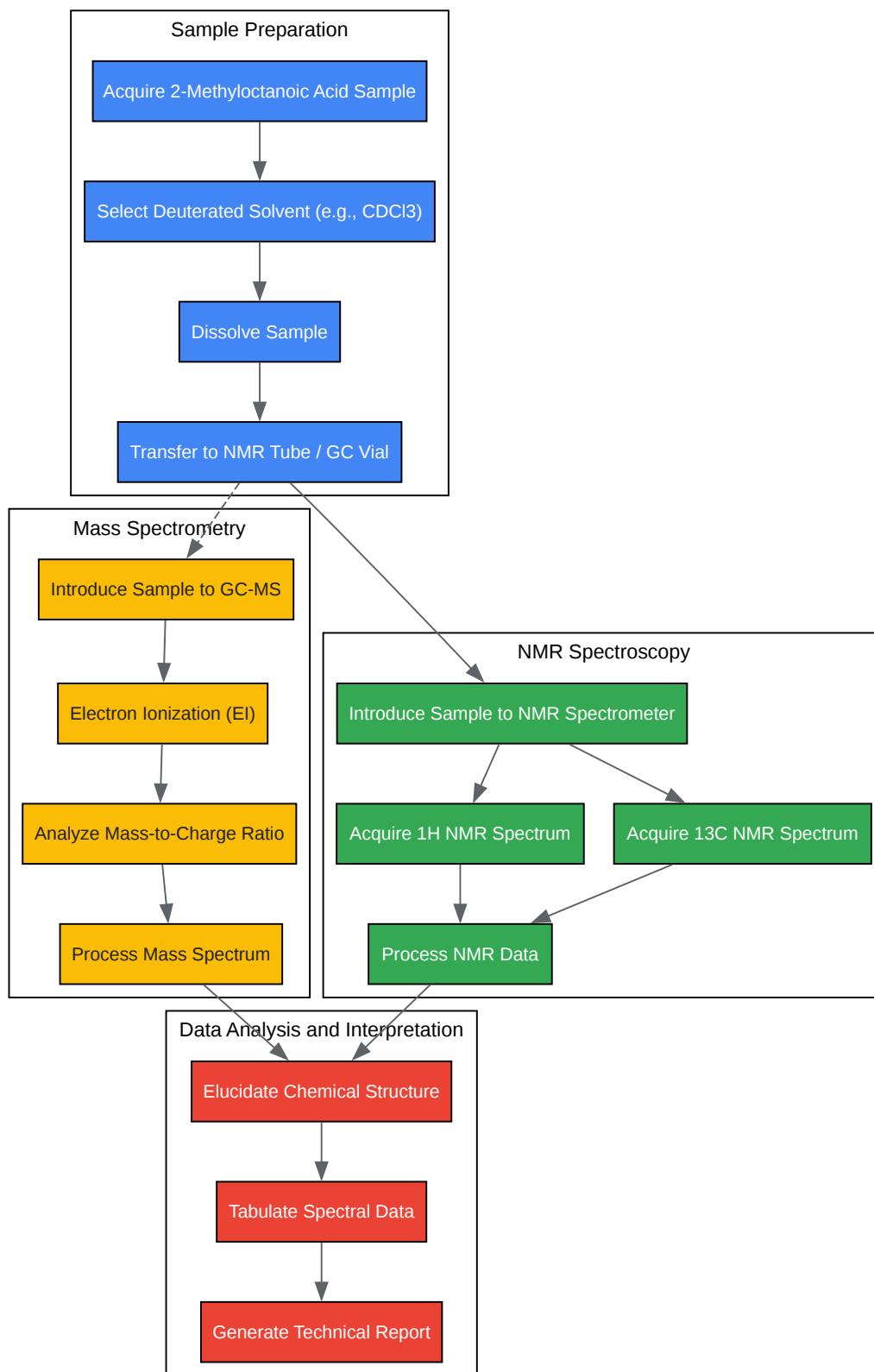
- Sample Preparation: A dilute solution of **2-methyloctanoic acid** is prepared in a deuterated solvent, typically chloroform-d (CDCl_3), and transferred to an NMR tube.
- Instrumentation: A high-resolution NMR spectrometer (e.g., 200 MHz or higher) is used.
- ^1H NMR Acquisition: The proton NMR spectrum is acquired to determine the chemical environment of the hydrogen atoms.
- ^{13}C NMR Acquisition: The carbon-13 NMR spectrum is acquired to identify the different carbon environments within the molecule.

2.2. Mass Spectrometry (MS)

- Sample Introduction: The sample is introduced into the mass spectrometer, often via gas chromatography (GC-MS) for volatile compounds.
- Ionization: Electron Ionization (EI) at a standard energy of 70 eV is a common method for generating ions.
- Mass Analysis: The ions are separated based on their mass-to-charge ratio (m/z).
- Detection: The abundance of each ion is measured to generate the mass spectrum.

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the spectral analysis of a chemical compound such as **2-methyloctanoic acid**.

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Caption: Generalized workflow for spectral analysis.

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References

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